

An In-depth Technical Guide to Barium Chlorite

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Compound of Interest

Compound Name: Barium chlorite

Cat. No.: B577412

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This guide provides a detailed overview of the fundamental chemical properties of **barium chlorite**, with a focus on its molecular formula and weight. The information is tailored for researchers, scientists, and professionals in drug development who may encounter this compound in various chemical contexts.

Quantitative Data Summary

The following table summarizes the key quantitative data for **barium chlorite**.

Parameter	Value	Reference
Molecular Formula	Ba(ClO ₂) ₂	[1]
Molecular Weight	272.2306 g/mol	[2]
Elemental Composition	Barium (Ba): 50.45%	[2]
Chlorine (Cl): 26.05%	[2]	
Oxygen (O): 23.51%	[2]	
CAS Number	14674-74-9	[1][3]

Experimental Protocols

Determination of Molecular Weight by Mass Spectrometry

A standard method for determining the molecular weight of an inorganic compound like **barium chlorite** is mass spectrometry. The following is a generalized protocol.

Objective: To determine the mass-to-charge ratio (m/z) of the constituent ions of **barium chlorite** to confirm its molecular weight.

Materials:

- **Barium chlorite** sample
- High-resolution mass spectrometer (e.g., ICP-MS for elemental analysis or ESI-MS for ionic species in solution)
- Solvent (e.g., deionized water for dissolution)
- Calibration standards

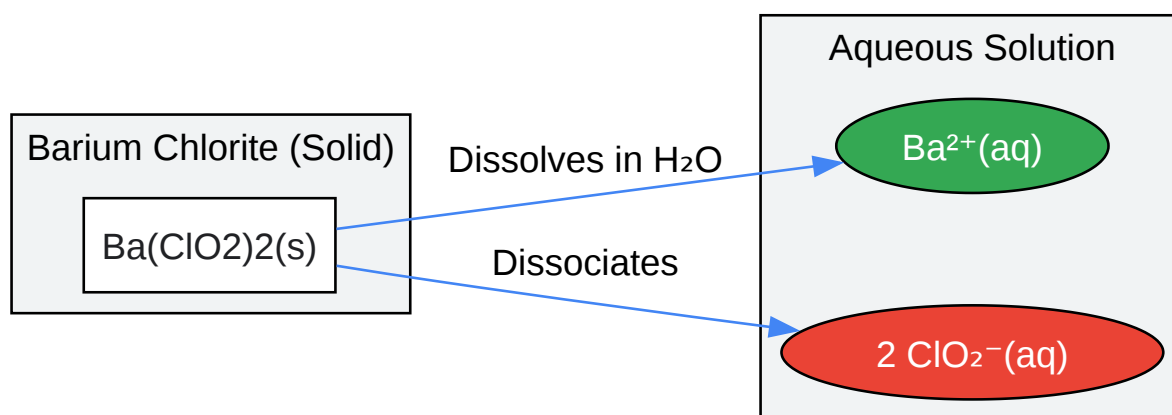
Methodology:

- **Sample Preparation:** A dilute solution of **barium chlorite** is prepared by dissolving a precisely weighed sample in a suitable solvent, typically deionized water. The concentration is kept low to ensure proper ionization and to avoid saturating the detector.
- **Instrument Calibration:** The mass spectrometer is calibrated using a standard compound with a known mass to ensure accuracy.
- **Ionization:** The prepared solution is introduced into the ion source of the mass spectrometer. For a salt like **barium chlorite**, electrospray ionization (ESI) can be used to generate ions in the gas phase. In this process, the solution is sprayed through a fine, charged capillary, creating a mist of charged droplets. As the solvent evaporates, the ions (Ba^{2+} and ClO_2^-) are released.
- **Mass Analysis:** The generated ions are accelerated by an electric field and guided into the mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus the m/z ratio.

- Data Interpretation: The peaks in the mass spectrum are analyzed to identify the isotopic pattern of the barium cation (Ba^{2+}) and the chlorite anion (ClO_2^-). The molecular weight of the compound can be calculated from the masses of these constituent ions.

Chemical Behavior Visualization

The following diagram illustrates the dissociation of **barium chlorite** in an aqueous solution, a fundamental chemical property for this water-soluble salt.[1]



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Dissociation of **Barium Chlorite** in Water.

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References

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